

A Technical Guide to 2-(trimethylsiloxy)furan (CAS: 61550-02-5)

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Compound of Interest

Compound Name: (Furan-2-yloxy)trimethylsilane

Cat. No.: B1210356

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2-(trimethylsiloxy)furan, a versatile organosilicon compound with significant applications in organic synthesis and the development of novel therapeutics.

Chemical Identity and Properties

2-(trimethylsiloxy)furan, also known as (2-Furanyloxy)trimethylsilane, is a valuable reagent in synthetic chemistry.^{[1][2]} Its unique structure, featuring a furan ring and a trimethylsilyloxy group, imparts enhanced stability and solubility, making it an excellent choice as a protecting group and a precursor in various chemical transformations.^[1]

Table 1: Physicochemical Properties of 2-(trimethylsiloxy)furan

Property	Value	Source
CAS Number	61550-02-5	[1][2][3][4]
Molecular Formula	C ₇ H ₁₂ O ₂ Si	[1][2][3]
Molecular Weight	156.26 g/mol	[1][2][3]
Appearance	Colorless to light orange to yellow clear liquid	[1][2]
Density	0.929 - 0.95 g/mL at 25 °C	[1][2][3][5][6]
Boiling Point	34-35 °C at 9 mmHg; 50 °C at 17 mmHg	[1][2][3][5][6]
Refractive Index	n _{20/D} 1.436	[2][3][6]
Flash Point	18 °C (64.4 °F) - closed cup	[3][6]
Solubility	Soluble in most organic solvents (e.g., CH ₂ Cl ₂ , Et ₂ O, benzene, THF, MeCN)	[2][5]
Storage Temperature	-20°C to 8°C	[1][2][3][6]

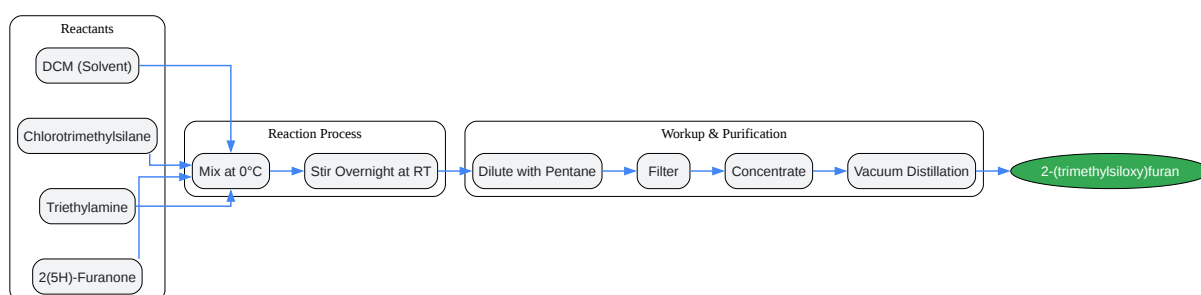
Synthesis

2-(trimethylsiloxy)furan is readily accessible through the silylation of 2(5H)-furanone, which can be inexpensively produced by the oxidation of furfural.[2][7]

Experimental Protocol: Synthesis of 2-(trimethylsiloxy)furan from 2(5H)-furanone[7]

- **Reaction Setup:** A solution of 2(5H)-furanone (1.0 eq.) in dichloromethane (DCM) is cooled to 0 °C.
- **Addition of Base:** Triethylamine (1.2 eq.) is added to the solution.
- **Silylation:** Chlorotrimethylsilane (1.05 eq.) is added dropwise to the resulting reddish-brown solution while maintaining the temperature at 0 °C.

- **Reaction Progression:** The suspension is stirred overnight at room temperature.
- **Workup:** The reaction mixture is diluted with pentane and filtered. The filtrate is collected in a separate flask containing additional pentane.
- **Purification:** The solution is filtered again and then concentrated under reduced pressure to yield a reddish-brown oil. If a precipitate forms during concentration, it should be redissolved in pentane and filtered again.
- **Final Product:** The crude product is purified by vacuum distillation to afford 2-(trimethylsiloxy)furan as a colorless oil.



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Caption: Synthesis workflow for 2-(trimethylsiloxy)furan.

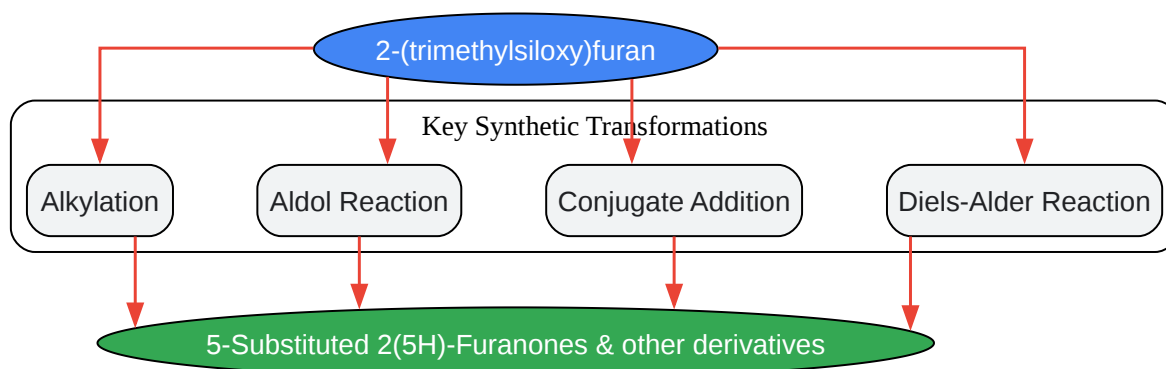
Reactivity and Applications in Drug Development

The furan moiety is a crucial scaffold in numerous physiologically active compounds, exhibiting a wide range of biological activities including antibacterial, antifungal, antiviral, and anticancer properties.[8][9][10] The electron-rich nature and aromaticity of the furan ring allow for diverse interactions with biological targets.[9]

2-(trimethylsiloxy)furan serves as a versatile reagent for the preparation of various furan derivatives, particularly substituted 2(5H)-furanones, which are precursors to natural and synthetic compounds with potential anticancer activity.[2] Its utility in organic synthesis is highlighted by its participation in several key reaction types:

- Alkylation and Aldol Reactions: It readily undergoes these reactions to form 5-substituted 2(5H)-furanones.[2]
- Conjugate Addition: The compound can participate in conjugate addition reactions.[2]
- Diels-Alder Reaction: It is also utilized in Diels-Alder cycloadditions.[2]
- Four-Carbon Elongation of Sugars: This reagent has proven useful for the four-carbon elongation of sugar molecules.[2]

The ability to introduce the furanone core structure through reactions with 2-(trimethylsiloxy)furan is highly valuable in medicinal chemistry for the synthesis of complex molecules with potential therapeutic applications.[1]



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Caption: General reactivity of 2-(trimethylsiloxy)furan.

Safety and Handling

2-(trimethylsiloxy)furan is a highly flammable liquid and vapor.[3] It causes skin and serious eye irritation and may cause respiratory irritation.[3][5] Appropriate personal protective equipment, including gloves, eye protection, and a respirator, should be used when handling this compound.[3][6] It should be stored in a cool, dry, and well-ventilated place, away from sources of ignition.[5] The compound is also sensitive to moisture and reacts slowly with water.[2]

Conclusion

2-(trimethylsiloxy)furan is a key building block in modern organic and medicinal chemistry. Its straightforward synthesis, coupled with its versatile reactivity, makes it an invaluable tool for the construction of complex molecular architectures, particularly those based on the furanone scaffold. For researchers and professionals in drug development, a thorough understanding of this reagent's properties and applications can facilitate the design and synthesis of novel therapeutic agents.

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